

Section 1: Hazard Identification and Comprehensive Risk Assessment

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Compound of Interest

Compound Name: *3-Methoxymethoxy-2-tributylstannylpyridine*

CAS No.: 405137-20-4

Cat. No.: B1354854

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A thorough understanding of the hazards associated with **3-Methoxymethoxy-2-tributylstannylpyridine** is the cornerstone of safe laboratory practice. The risk profile is dominated by the tributyltin component, which is known for its systemic toxicity.

1.1 Toxicological Profile

Organotin compounds, especially tri-substituted derivatives like TBT, are potent toxins that can affect multiple biological systems.[8] The lipophilic nature of the butyl groups facilitates absorption through the skin and cell membranes, leading to systemic exposure.[7]

Key toxicological concerns include:

- **Acute Toxicity:** The compound is toxic if swallowed and harmful in contact with skin.[9] Ingestion and dermal absorption are significant routes of exposure.[5][6]
- **Systemic Organ Damage:** Prolonged or repeated exposure can cause damage to organs, with the thymus, cardiovascular system, and blood being primary targets.[9] Animal studies have also indicated potential hepatotoxic (liver) and nephrotoxic (kidney) effects.[7][10]
- **Reproductive Toxicity:** The compound is classified as a Category 1B reproductive toxin, meaning it may damage fertility or the unborn child.[9][11]

- Irritation: It is a severe skin and eye irritant.[9][12] Contact can lead to chemical burns, especially at high concentrations.[5][6] Respiratory irritation may also occur upon inhalation of vapors or mists.[12][13]
- Endocrine Disruption: Tributyltin compounds are recognized as endocrine disruptors.[6][8]

1.2 Physical and Chemical Hazards

Beyond its biological toxicity, the reagent presents several physical hazards that must be managed.

- Flammability: It is a flammable liquid and vapor, with a flash point of 23°C.[9][14] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[9][13]
- Reactivity and Instability: The compound is sensitive to air and moisture.[9] The methoxymethyl (MOM) ether protecting group is labile under acidic conditions.[15][16] It is incompatible with strong acids, bases, alcohols, amines, and reducing agents.[14]

Data Summary: Hazard Profile

Hazard Category	Description	GHS Classification	Primary References
Acute Toxicity (Oral)	Toxic if swallowed.	Category 3	[9]
Acute Toxicity (Dermal)	Harmful in contact with skin.	Category 4	[9]
Skin Corrosion/Irritation	Causes skin irritation.	Category 2	[9][14]
Eye Damage/Irritation	Causes serious eye irritation.	Category 2	[9][13]
Reproductive Toxicity	May damage fertility or the unborn child.	Category 1B	[9]
STOT (Repeated Exposure)	Causes damage to organs (Thymus, Cardiovascular system, Blood).	Category 1	
Flammability	Flammable liquid and vapor.	Category 3	[9][13][14]
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects.	Acute 1, Chronic 1	[9][14]

Section 2: The Hierarchy of Controls: A Multi-Layered Safety Protocol

To manage the risks outlined above, a multi-layered approach based on the hierarchy of controls is mandatory. This prioritizes engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE).

Caption: Hierarchy of controls for handling organotin compounds.

2.1 Engineering Controls (Primary Barrier) These controls are designed to physically isolate the researcher from the hazard.

- **Chemical Fume Hood:** All manipulations of **3-Methoxymethoxy-2-tributylstannylpyridine**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood.[\[14\]](#)[\[17\]](#) This is non-negotiable. The hood contains volatile vapors and protects against splashes.
- **Inert Atmosphere:** Given the reagent's sensitivity to air and moisture, operations should be conducted under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques.[\[14\]](#)[\[17\]](#) This not only maintains the integrity of the reagent but also prevents the formation of potentially hazardous byproducts.
- **Ventilation:** Ensure the laboratory is well-ventilated to prevent the accumulation of flammable vapors.[\[18\]](#) Use explosion-proof ventilation and electrical equipment.[\[13\]](#)[\[14\]](#)

2.2 Administrative Controls (Procedural Safeguards) These are work practices and procedures that reduce the duration, frequency, and severity of exposure.

- **Designated Area:** Establish a designated area within the fume hood specifically for working with organotin compounds.[\[17\]](#) This area should be clearly marked.
- **Standard Operating Procedure (SOP):** A detailed, written SOP for the handling and use of this reagent must be available and understood by all users.
- **Training:** All personnel must receive documented training on the specific hazards of organotin compounds, the SOP, and emergency procedures before being permitted to work with the material.[\[18\]](#)
- **Waste Management:** Establish dedicated, clearly labeled hazardous waste containers for solid and liquid organotin waste.[\[18\]](#)[\[19\]](#) Never mix organotin waste with other waste streams.

2.3 Personal Protective Equipment (PPE) (Final Barrier) PPE is essential but should not be considered a substitute for robust engineering and administrative controls.

- **Hand Protection:** Wear protective gloves, such as nitrile rubber.[\[13\]](#) Given the high toxicity and potential for dermal absorption, double-gloving is strongly recommended. Inspect gloves for any signs of degradation or puncture before use.

- Eye Protection: Chemical splash goggles are mandatory.[9][13] A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- Body Protection: A flame-resistant lab coat and long-sleeved clothing are required to protect the skin.[18] Ensure shoes fully cover the feet.

Section 3: Step-by-Step Experimental Protocols

The causality behind each step is critical. Following these procedures minimizes risk and ensures experimental success.

3.1 Protocol: Weighing and Transferring the Reagent

Objective: To accurately measure and transfer the liquid reagent from its storage container to a reaction vessel while preventing exposure and contamination.

Methodology:

- Preparation: Don all required PPE (double nitrile gloves, goggles, lab coat). Ensure the chemical fume hood sash is at the appropriate working height.
- Inert Atmosphere Setup: Assemble the reaction flask (flame-dried and cooled under vacuum) with a rubber septum and connect it to a Schlenk line providing a positive pressure of inert gas (argon or nitrogen).
- Reagent Bottle Handling: Place the reagent's Sure/Seal™ bottle in the fume hood. Puncture the septum with a needle connected to the inert gas manifold to equalize the pressure.
- Syringe Transfer: Using a clean, dry, gas-tight syringe with a long needle, carefully withdraw the required volume of **3-Methoxymethoxy-2-tributylstannylpyridine**. Causality: A dry syringe prevents hydrolysis of the reagent. The inert gas blanket prevents air and moisture from entering the bottle.
- Dispensing: Immediately and carefully transfer the reagent into the reaction flask by piercing the flask's septum and dispensing the liquid.
- Syringe Quenching: Do not pull the empty syringe out of the flask immediately. Draw some inert gas from the flask's headspace into the syringe and expel it back into the flask. Repeat

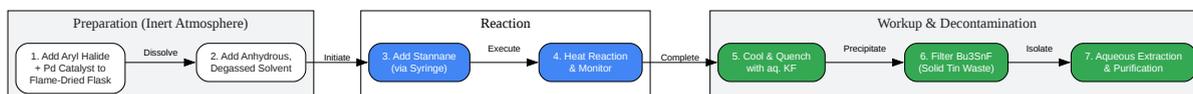
this "flushing" process 2-3 times. Causality: This ensures any residual reagent in the syringe needle is transferred to the reaction, improving accuracy and preventing drips upon withdrawal. After withdrawal, immediately quench the syringe by drawing up a quenching solution (e.g., isopropanol) and expelling it into a dedicated waste beaker within the fume hood.

3.2 Protocol: Representative Stille Cross-Coupling Reaction

Objective: To perform a palladium-catalyzed cross-coupling reaction using the stannane reagent.

Methodology:

- Vessel Preparation: To a flame-dried Schlenk flask under positive argon pressure, add the aryl halide/triflate partner, the palladium catalyst (e.g., Pd(PPh₃)₄), and any required ligands or additives (e.g., CuI, LiCl).^{[3][4][20]}
- Solvent Addition: Add the appropriate anhydrous, degassed solvent (e.g., DMF, toluene) via cannula or syringe. Stir the mixture until all solids are dissolved.
- Stannane Addition: Following the transfer protocol in 3.1, add the **3-Methoxymethoxy-2-tributylstannylpyridine** to the reaction mixture.
- Reaction Execution: Heat the reaction to the desired temperature (e.g., 40-80 °C) under the inert atmosphere. Monitor the reaction progress by TLC or LC-MS.
- Workup and Quenching: Upon completion, cool the reaction to room temperature. A critical step in the workup is to remove the toxic tin byproducts. This is often achieved by adding an aqueous solution of potassium fluoride (KF).^[3] The fluoride ions will react with the tributyltin halide byproduct to form insoluble tributyltin fluoride (Bu₃SnF), which can be removed by filtration through a pad of Celite®. Causality: This quenching step is vital for simplifying purification and removing the most hazardous tin species from the product stream.



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Caption: A generalized workflow for a Stille cross-coupling reaction.

Section 4: Spill, Exposure, and Waste Management

4.1 Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing.[9] Flush the affected skin with copious amounts of water for at least 15 minutes.[9][18] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][18] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration.[9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[9] Rinse mouth with water.[9][14] Call a poison control center or doctor immediately.[9][11]
- Small Spill: For a small spill contained within the fume hood, absorb the material with an inert absorbent (e.g., vermiculite, dry sand).[21] Scoop the material into a labeled, sealed container for hazardous waste disposal.
- Large Spill: Evacuate the laboratory immediately. Alert others in the area and contact the institution's environmental health and safety (EHS) office.

4.2 Waste Disposal and Decontamination

Proper disposal is a legal and ethical requirement. Organotin waste must never be discharged into the sanitary sewer system.[21]

- Waste Streams:
 - Liquid Waste: Collect all reaction residues, solvent washes, and quenched syringe contents in a dedicated, sealed, and clearly labeled "Organotin Liquid Waste" container. [19]
 - Solid Waste: Contaminated consumables (gloves, paper towels, silica gel, Celite® from filtration) must be placed in a separate, sealed "Organotin Solid Waste" container.[19]
- Glassware Decontamination: Glassware that has come into contact with organotin compounds requires a specific decontamination procedure before routine washing. Soaking the glassware overnight in a strong oxidizing solution, such as household bleach or 10-20% nitric acid, can oxidize the residual organotin to less toxic inorganic tin oxides.[22] After this decontamination step, the glassware can be washed normally. The bleach or acid solution used for soaking must be collected as hazardous waste. Causality: This oxidation step breaks the toxic tin-carbon bonds, significantly reducing the hazard of any residual material on the glassware.[22]

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